

synthesis of 4,6-Diiodo-2-methylpyrimidine from 4,6-dihydroxy-2-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Diiodo-2-methylpyrimidine

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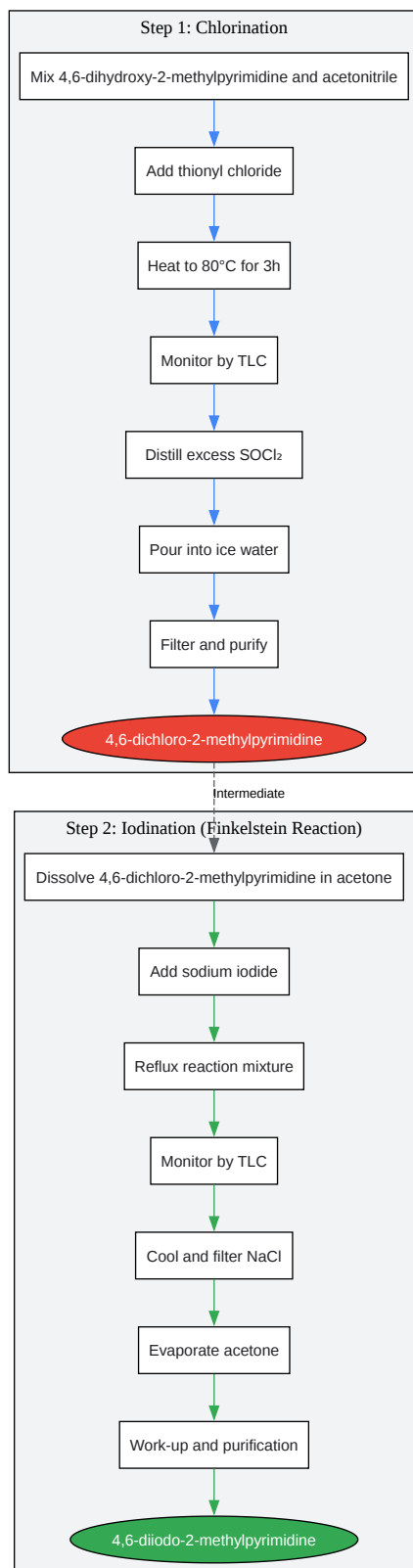
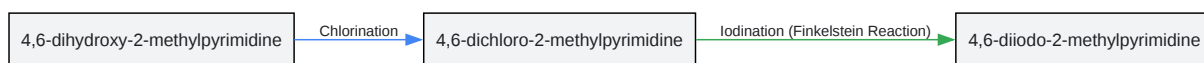
Synthesis of 4,6-Diiodo-2-methylpyrimidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details a robust two-step synthetic route for the preparation of **4,6-diiodo-2-methylpyrimidine**, a valuable building block in medicinal chemistry and drug development, starting from the readily available 4,6-dihydroxy-2-methylpyrimidine. This document provides detailed experimental protocols, quantitative data, and a visual representation of the synthetic workflow to aid researchers in the successful synthesis and characterization of this target compound.

Synthetic Strategy Overview

The synthesis of **4,6-diiodo-2-methylpyrimidine** from 4,6-dihydroxy-2-methylpyrimidine is efficiently achieved through a two-step process. The initial step involves the conversion of the dihydroxy pyrimidine to a dichloro intermediate. This is followed by a halogen exchange reaction to yield the final diiodo product.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com